

The Solubility Profile of 4-Hydroxy-6-methyl-2-pyrone: A Technical Guide

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Compound of Interest

Compound Name: 4-Hydroxy-6-methyl-2-pyrone

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This in-depth technical guide provides a comprehensive overview of the solubility of **4-Hydroxy-6-methyl-2-pyrone**, a versatile platform chemical also known as Triacetic Acid Lactone (TAL). Understanding the solubility of this compound in various solvents is critical for its application in chemical synthesis, drug delivery, and materials science. This document compiles available quantitative solubility data, details common experimental protocols for solubility determination, and presents a logical workflow for these experiments.

Core Data Presentation: Solubility of 4-Hydroxy-6-methyl-2-pyrone

The following tables summarize the known quantitative solubility of **4-Hydroxy-6-methyl-2-pyrone** in aqueous and organic solvents.

Table 1: Solubility in Aqueous Solution

| Solvent | Temperature (°C) | Solubility (g/L) |
|---------|------------------|------------------|
| Water | 0 | 3.52 |
| Water | 20 | 8.60[1][2] |
| Water | 93 | 130.65 |

Note: The temperature-dependent solubility data for water was experimentally characterized in a study focused on the sustainable production of Triacetic Acid Lactone.

Table 2: Solubility in Organic Solvents

| Solvent | Temperature | Solubility |
|---------------------------|---------------|---------------------|
| Dimethylformamide (DMF) | Not Specified | 30 mg/mL |
| Dimethyl sulfoxide (DMSO) | Not Specified | 30 mg/mL, 100 mg/mL |
| DMSO:PBS (pH 7.2) (1:10) | Not Specified | 0.09 mg/mL |
| Ethanol | Not Specified | 20 mg/mL |
| Methanol | Not Specified | Soluble |

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. The following are detailed methodologies for two common and reliable techniques for determining the solubility of a solid compound like **4-Hydroxy-6-methyl-2-pyrone**.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining solubility. It relies on the direct measurement of the mass of the solute dissolved in a known mass or volume of a saturated solution.

Materials:

- **4-Hydroxy-6-methyl-2-pyrone**
- Selected solvent
- Analytical balance
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)

- Evaporating dish or pre-weighed vials
- Oven

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **4-Hydroxy-6-methyl-2-pyrone** to a known volume of the chosen solvent in a sealed container. The presence of undissolved solid is crucial to ensure saturation.
 - Agitate the mixture at a constant temperature using a thermostatic shaker or water bath. The time required to reach equilibrium can vary and may take several hours to days. It is advisable to determine this by taking measurements at different time points until the concentration of the solute in the solution becomes constant.
- Sample Collection and Filtration:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a calibrated pipette.
 - Immediately filter the collected supernatant through a syringe filter to remove any remaining solid particles. The filter material should be compatible with the solvent.
- Solvent Evaporation and Mass Determination:
 - Transfer the filtered, saturated solution to a pre-weighed evaporating dish or vial.
 - Carefully evaporate the solvent under controlled conditions (e.g., in a fume hood, under a gentle stream of nitrogen, or in an oven at a temperature below the decomposition point of the solute).
 - Once the solvent is completely removed, place the dish or vial in an oven to dry to a constant weight.

- After cooling to room temperature in a desiccator, weigh the dish or vial containing the dried solute.
- Calculation of Solubility:
 - The mass of the dissolved **4-Hydroxy-6-methyl-2-pyrone** is the final weight of the dish/vial minus the initial tare weight.
 - Solubility is then calculated by dividing the mass of the solute by the volume of the solvent used to prepare the saturated solution (initially pipetted).

UV-Visible Spectrophotometry Method

This method is suitable when the solute has a chromophore that absorbs light in the UV-Visible range. It is a sensitive technique that can be used for compounds with lower solubility.

Materials:

- **4-Hydroxy-6-methyl-2-pyrone**
- Selected solvent
- UV-Visible Spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance
- Thermostatic shaker or water bath
- Filtration apparatus

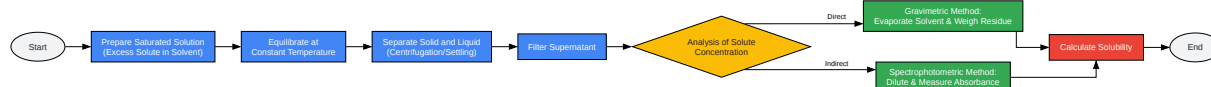
Procedure:

- Preparation of a Standard Calibration Curve:
 - Prepare a stock solution of **4-Hydroxy-6-methyl-2-pyrone** of a known concentration in the chosen solvent.

- From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **4-Hydroxy-6-methyl-2-pyrone** (around 284 nm).
- Plot a calibration curve of absorbance versus concentration. The relationship should be linear and follow the Beer-Lambert law.
- Preparation of a Saturated Solution:
 - Follow the same procedure as in the gravimetric method (Step 1) to prepare a saturated solution of **4-Hydroxy-6-methyl-2-pyrone** at a constant temperature.
- Sample Collection, Filtration, and Dilution:
 - Once equilibrium is achieved, withdraw a known volume of the supernatant and filter it as described previously.
 - Dilute the clear, saturated filtrate with a known volume of the solvent to bring the concentration within the linear range of the calibration curve. The dilution factor must be recorded accurately.
- Absorbance Measurement and Concentration Determination:
 - Measure the absorbance of the diluted solution at the λ_{max} .
 - Using the equation of the line from the calibration curve, determine the concentration of the diluted solution.
- Calculation of Solubility:
 - Multiply the concentration of the diluted solution by the dilution factor to obtain the concentration of the saturated solution. This value represents the solubility of **4-Hydroxy-6-methyl-2-pyrone** in that solvent at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in a typical solubility determination experiment.



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Caption: Workflow for experimental solubility determination.

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